

# Technical Guide: Physical Properties of 4-Fluoro-2-methylbenzotrifluoride

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## Compound of Interest

Compound Name: 4-fluoro-2-methylbenzotrifluoride

Cat. No.: B1312784

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## Introduction

**4-Fluoro-2-methylbenzotrifluoride**, identified by the CAS number 80245-26-7, is a fluorinated aromatic compound with growing importance in the fields of medicinal chemistry, agrochemicals, and materials science. Its unique substitution pattern, featuring a fluorine atom and a trifluoromethyl group on a toluene scaffold, imparts specific physicochemical properties that are highly sought after in the design of novel molecules. The trifluoromethyl group can enhance metabolic stability, lipophilicity, and binding affinity, while the fluorine atom can modulate electronic properties and metabolic pathways. A thorough understanding of the physical properties of this compound is essential for its effective use in synthesis, formulation, and quality control. This guide provides a detailed overview of the core physical properties of **4-fluoro-2-methylbenzotrifluoride**, along with standardized experimental protocols for their determination.

## Core Physical Properties

The physical characteristics of **4-fluoro-2-methylbenzotrifluoride** are critical for its handling, reaction setup, and purification. It is a colorless liquid with a faint odor.<sup>[1]</sup> It is insoluble in water but soluble in common organic solvents.<sup>[1]</sup> A summary of its key quantitative physical properties is presented in the table below.

Property	Value	Units
Molecular Formula	C8H6F4	-
Molecular Weight	178.13	g/mol
Boiling Point	131.2	°C at 760 mmHg
Density	1.241	g/cm³
Refractive Index	1.416	-

Source: Mol-Instincts[2]

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standardized methodologies for measuring the key physical parameters of **4-fluoro-2-methylbenzotrifluoride**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology: Capillary Method

- Sample Preparation: A small amount of **4-fluoro-2-methylbenzotrifluoride** is placed in a small test tube or a fusion tube.
- Apparatus Setup: A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube. The test tube is then securely attached to a thermometer.
- Heating: The entire assembly is heated in a controlled manner using a Thiele tube or a melting point apparatus with a heating block. The heating should be gradual and uniform.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then stopped.

- Measurement: The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density

Density is the mass per unit volume of a substance.

Methodology: Pycnometer or Graduated Cylinder Method

- Mass of Empty Container: The mass of a clean, dry pycnometer or a graduated cylinder is accurately measured using an analytical balance.
- Volume of Liquid: A known volume of **4-fluoro-2-methylbenzotrifluoride** is added to the pycnometer or graduated cylinder.
- Mass of Container and Liquid: The total mass of the container with the liquid is measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container. The density is then calculated by dividing the mass of the liquid by its volume.

## Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material.

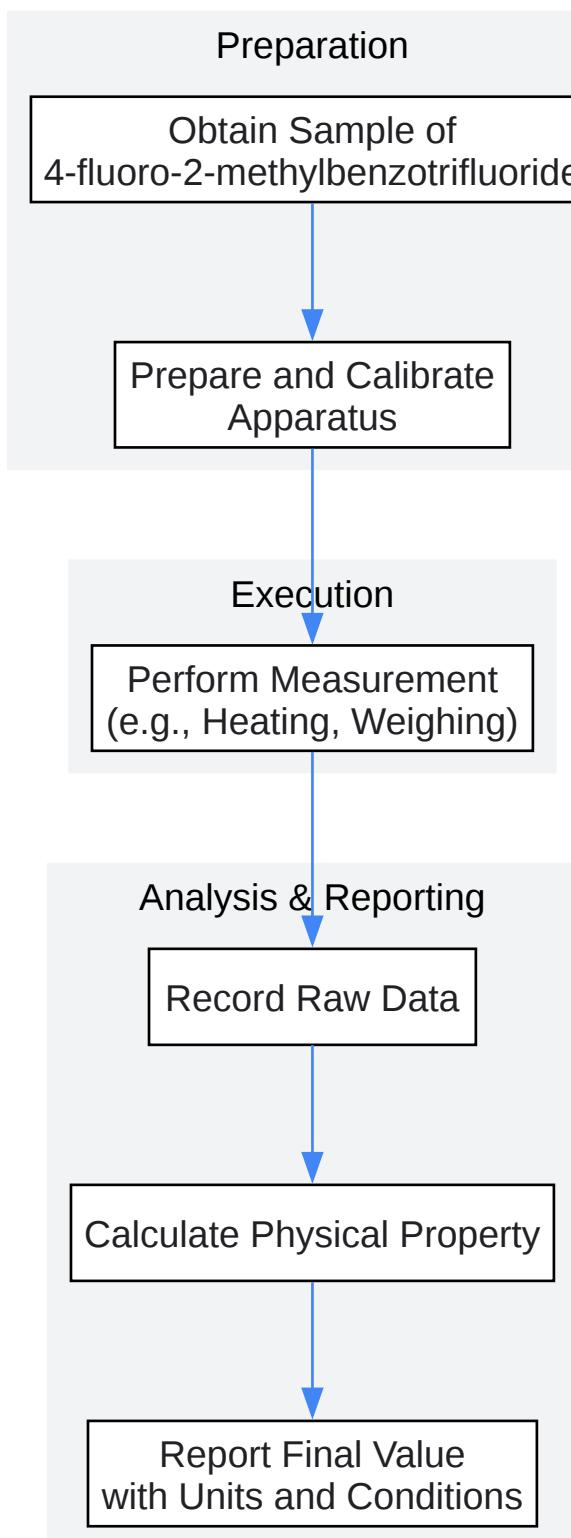
Methodology: Abbe Refractometer

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **4-fluoro-2-methylbenzotrifluoride** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark regions is sharp and centered on the crosshairs.

- **Reading:** The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken should also be recorded, as the refractive index is temperature-dependent.

## Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of a physical property of a liquid compound.

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Generalized workflow for physical property determination.

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## References

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